

A Comparative Performance Analysis of Bis(2-ethylhexyl) azelate in Synthetic Lubricants

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Compound of Interest

Compound Name: *Bis(2-ethylhexyl) azelate*

Cat. No.: *B044395*

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of **Bis(2-ethylhexyl) azelate** with Alternative Synthetic Lubricant Base Oils, Supported by Experimental Data.

In the realm of synthetic lubricants, where performance under demanding conditions is paramount, the selection of an appropriate base oil is a critical determinant of the final product's efficacy and lifespan. **Bis(2-ethylhexyl) azelate** (DOZ), a diester, has long been utilized for its favorable low-temperature fluidity and good additive solvency. This guide provides a comprehensive performance benchmark of DOZ against two other widely used synthetic base oils: Polyalphaolefin (PAO 4) and Polyol Esters. The following sections present a quantitative comparison of their key properties, detailed experimental protocols for performance evaluation, and visual representations of lubricant selection and testing workflows.

Data Presentation: A Side-by-Side Comparison

The performance of a lubricant is multi-faceted, with key parameters dictating its suitability for specific applications. The following table summarizes the typical properties of **Bis(2-ethylhexyl) azelate**, a representative Polyalphaolefin (PAO 4), and a typical Polyol Ester, offering a clear comparison of their respective strengths and weaknesses.

Property	Bis(2-ethylhexyl) azelate (DOZ)	Polyalphaolefin (PAO 4)	Polyol Ester	Test Method
Kinematic Viscosity @ 100°C, cSt	~3.0 - 4.0	~4.0	~4.0 - 5.0	ASTM D445
Kinematic Viscosity @ 40°C, cSt	~12 - 15	~17 - 19	~20 - 25	ASTM D445
Viscosity Index	>150	~120 - 140	>140	ASTM D2270
Pour Point, °C	< -60	~ -60	~ -50	ASTM D97
Flash Point, °C	>200	>220	>230	ASTM D92
Oxidative Stability (RPVOT), mins	Good	Excellent	Very Good	ASTM D2272
Additive Solvency	Excellent	Fair	Excellent	Empirical
Hydrolytic Stability	Fair to Good	Excellent	Good	Empirical
Biodegradability	Moderate	Low	High	OECD 301B

Key Performance Insights

As the data indicates, **Bis(2-ethylhexyl) azelate** exhibits an exceptional pour point, making it a prime candidate for applications requiring excellent low-temperature performance. Its high viscosity index signifies a relatively stable viscosity across a broad temperature range. Furthermore, its excellent additive solvency allows for the effective formulation of lubricants with tailored properties.

Polyalphaolefins (PAOs), such as PAO 4, are renowned for their outstanding thermal and oxidative stability, as well as excellent hydrolytic stability. This makes them suitable for high-

temperature applications and long-drain intervals. However, their lower polarity results in poorer additive solvency compared to esters.

Polyol Esters strike a balance between the properties of diesters and PAOs. They offer very good thermal stability and a high viscosity index.[\[1\]](#) Their polarity ensures excellent lubricity and additive solvency.[\[1\]\[2\]](#) Many polyol esters are also readily biodegradable, a significant advantage in environmentally sensitive applications.[\[1\]](#)

Experimental Protocols: Ensuring Accurate and Reproducible Data

The data presented in this guide is derived from standardized test methods developed by ASTM International. Adherence to these protocols is crucial for obtaining reliable and comparable results. Below are detailed summaries of the methodologies for the key experiments cited.

ASTM D445: Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids

This test method determines the kinematic viscosity of a liquid by measuring the time for a volume of the liquid to flow under gravity through a calibrated glass capillary viscometer.[\[3\]\[4\]](#) [\[5\]\[6\]](#)

- Apparatus: A calibrated glass capillary viscometer, a constant-temperature bath, a timing device, and a viscometer holder.
- Procedure:
 - The viscometer is charged with the sample, ensuring it is free of air bubbles.
 - The viscometer is then placed in the constant-temperature bath, maintained at the desired temperature (e.g., 40°C or 100°C), and allowed to thermally equilibrate.
 - The sample is drawn up through the capillary to a point above the upper timing mark.
 - The time taken for the liquid to flow between the upper and lower timing marks is accurately measured.

- Calculation: The kinematic viscosity is calculated by multiplying the measured flow time by the calibration constant of the viscometer.

ASTM D2270: Standard Practice for Calculating Viscosity Index from Kinematic Viscosity at 40°C and 100°C

The Viscosity Index (VI) is an empirical, dimensionless number that represents the effect of temperature on the kinematic viscosity of an oil.^[7] A higher VI indicates a smaller change in viscosity with temperature.^[8]

- Procedure:
 - The kinematic viscosity of the lubricant is determined at both 40°C and 100°C using ASTM D445.
- Calculation: The VI is calculated using formulas that relate the kinematic viscosities at 40°C and 100°C to those of two reference oils having viscosity indices of 0 and 100.^{[8][9]}

ASTM D97: Standard Test Method for Pour Point of Petroleum Products

The pour point of a petroleum product is the lowest temperature at which the oil will continue to flow when cooled under prescribed conditions.^{[10][11][12][13]}

- Apparatus: A test jar, a thermometer, a cooling bath, and a jacket to hold the test jar.
- Procedure:
 - The sample is first heated to a specified temperature to dissolve any wax crystals.
 - The sample is then cooled at a specified rate in the cooling bath.
 - At each 3°C interval, the test jar is removed and tilted to observe for any movement of the oil.

- Determination: The pour point is recorded as 3°C above the temperature at which the oil ceases to flow.[10][13]

ASTM D2272: Standard Test Method for Oxidation Stability of Steam Turbine Oils by Rotating Pressure Vessel (RPVOT)

This test method evaluates the oxidation stability of a lubricant in the presence of oxygen, water, and a copper catalyst under elevated temperature and pressure.[14][15][16][17][18]

- Apparatus: A rotating pressure vessel, an oxygen-charging accessory, a pressure measurement device, and a constant-temperature bath.
- Procedure:
 - A sample of the lubricant, along with a specified amount of water and a copper catalyst coil, is placed in the pressure vessel.
 - The vessel is pressurized with oxygen and placed in a bath maintained at 150°C while being rotated at 100 rpm.
 - The pressure inside the vessel is monitored over time.
- Result: The test result is the time, in minutes, for the pressure to drop by a specified amount from the maximum pressure, indicating the lubricant's resistance to oxidation.[16]

ASTM D4172: Standard Test Method for Wear Preventive Characteristics of Lubricating Fluid (Four-Ball Method)

This test method is used to determine the wear-preventive properties of a lubricating fluid in sliding contact.[19][20][21][22]

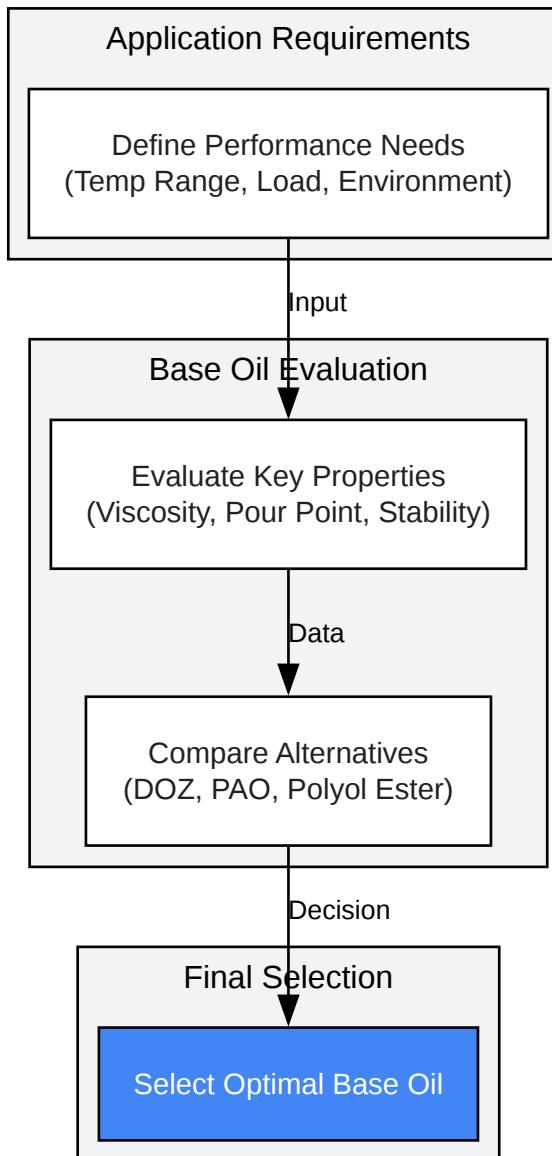
- Apparatus: A four-ball wear tester, which consists of three stationary steel balls held in a cup and a fourth steel ball that rotates against them.
- Procedure:

- The three stationary balls are clamped in the test cup, and the lubricant sample is added to cover them.
- The fourth ball is brought into contact with the three stationary balls under a specified load.
- The top ball is rotated at a constant speed for a set duration and at a controlled temperature.
- Evaluation: After the test, the average diameter of the wear scars on the three stationary balls is measured. A smaller wear scar diameter indicates better wear protection.

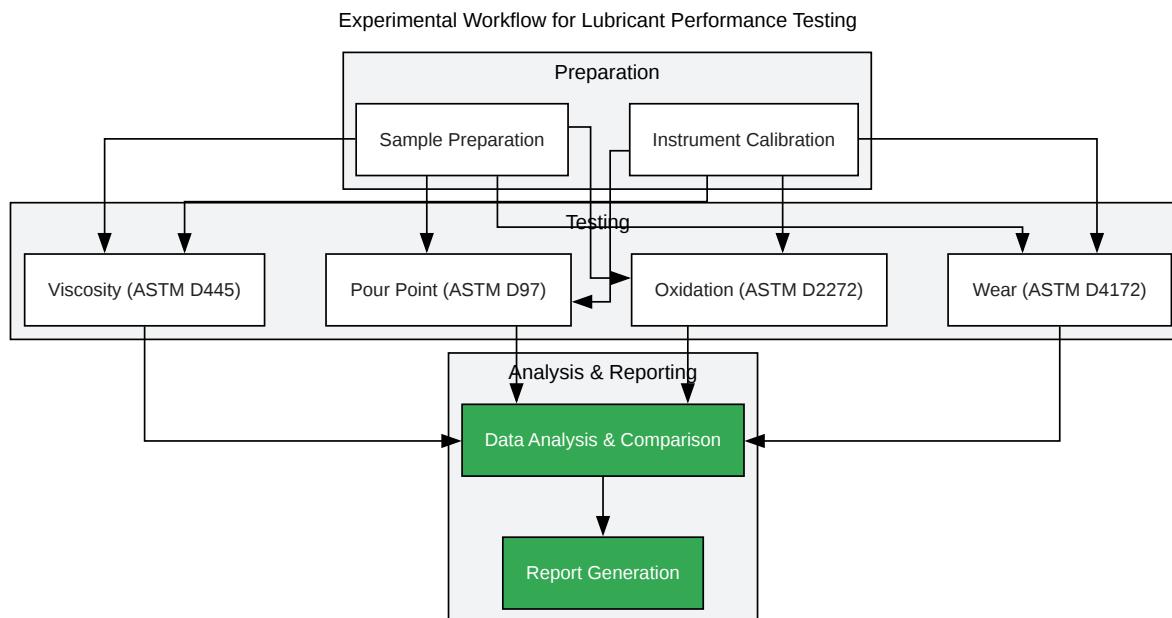
Mandatory Visualizations

To further elucidate the concepts discussed, the following diagrams, generated using the DOT language, illustrate key logical and experimental workflows.

Lubricant Base Oil Selection Workflow

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Lubricant Base Oil Selection Workflow



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Experimental Workflow for Lubricant Performance Testing

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